

Technical Support Center: Tungsten Isotope Analysis

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: W-19 (hydrochloride)

Cat. No.: B1164494

[Get Quote](#)

Introduction for the Analyst

Welcome to the technical support guide for resolving interferences on Tungsten (W) isotopes during Inductively Coupled Plasma - Mass Spectrometry (ICP-MS) analysis. This guide is designed for researchers and drug development professionals who require accurate and precise tungsten quantification in potentially complex sample matrices.

A common point of confusion is the analysis of "W-19." Please note that naturally occurring tungsten isotopes have atomic masses of 180, 182, 183, 184, and 186 amu. This guide will address the common analytical challenges associated with these isotopes. The primary challenge in tungsten analysis stems from direct isobaric (same mass) overlaps from elements like Hafnium (Hf) and Osmium (Os), as well as polyatomic interferences originating from the sample matrix and plasma gases.

This document provides a series of troubleshooting questions and detailed, field-proven protocols to help you identify, understand, and resolve these interferences, ensuring the integrity of your analytical data.

Frequently Asked Questions & Troubleshooting Guides

Q1: I'm seeing unexpectedly high signals for my tungsten isotopes, especially at mass 184 and 186. What

is the likely cause?

A1: The most probable cause is direct isobaric interference from other elements present in your sample.

Ions are separated in a mass spectrometer based on their mass-to-charge ratio (m/z). Isobaric interferences occur when isotopes of different elements have the same nominal mass, causing the instrument to detect them at the same position.^{[1][2]} For tungsten, the most significant isobaric interferences are from Hafnium (Hf), Osmium (Os), and to a lesser extent, Rhenium (Re) and Tantalum (Ta).

Causality: If your samples contain geological materials, catalysts, or specialized alloys, the presence of Hf and Os is highly probable. For example, ^{184}Hf is a direct isobaric overlap on ^{184}W , and ^{186}Os overlaps with ^{186}W . Since ^{184}W and ^{186}W are the two most abundant tungsten isotopes, these interferences can severely bias your results.

Data Summary: Key Isobaric Interferences for Tungsten

Tungsten Isotope	Natural Abundance (%)	Interfering Isotope	Natural Abundance (%)	Notes
^{180}W	0.12	^{180}Hf	0.16	Interference from ^{180}Ta (0.012%) is also possible but often negligible.
^{182}W	26.50	^{182}Hf	(Extinct)	Generally considered interference-free from direct isobars.
^{183}W	14.31	^{183}Ta	(Radioactive)	Not a naturally occurring interference.
^{184}W	30.64	^{184}Hf	(Radioactive)	Major interference is from ^{184}Os (0.02%).
^{186}W	28.43	^{186}Os	1.59	This is a significant and common interference.

Abundance data is sourced from IUPAC recommendations.

To confirm this, review the elemental composition of your samples. If Hf or Os are expected, you must employ a correction strategy.

Q2: How can I correct for isobaric interferences without advanced instrumentation?

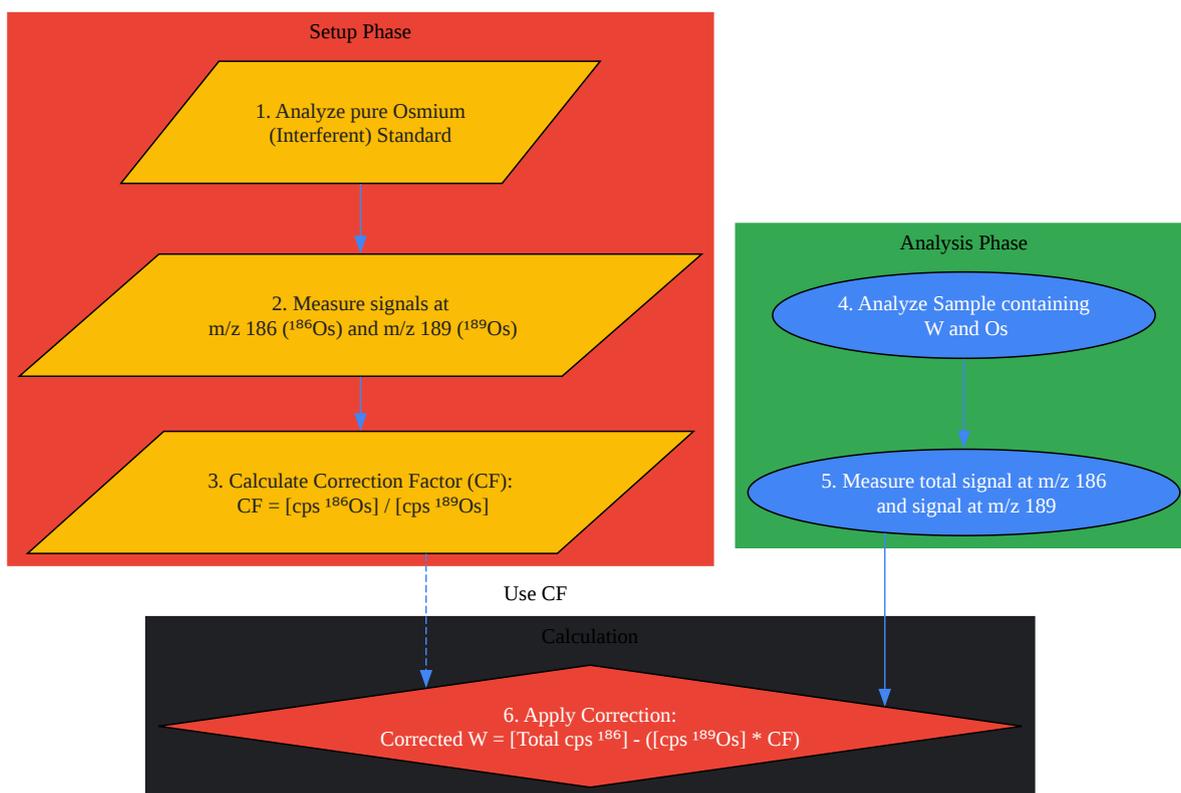
A2: You can use a mathematical correction, also known as an Inter-element Correction Equation (IEC).

This is the most traditional method and can be effective if the interference is not overwhelmingly large compared to the analyte signal.[2][3] The principle is to measure an interference-free isotope of the interfering element and use the known natural isotopic abundance ratio to calculate and subtract the signal of the interfering isotope from your analyte's signal.[3]

Trustworthiness: This method's accuracy depends entirely on the stability of the instrument's mass bias (how it measures one mass relative to another) and the consistency of the natural isotopic abundance ratios. Always validate your correction by analyzing a known standard containing both the analyte and the interferent.

- **Select Isotopes:**
 - Analyte: ^{186}W
 - Interferent: ^{186}Os
 - Interferent Reference Isotope: ^{189}Os (This isotope is free from other isobaric overlaps).
- **Analyze a Single-Element Osmium Standard:**
 - Prepare a pure Os standard (e.g., 1 $\mu\text{g/L}$) in the same acid matrix as your samples.
 - Analyze this standard and measure the counts per second (cps) for ^{186}Os and ^{189}Os .
 - Calculate the Correction Factor (CF):
 - $\text{CF} = (\text{Measured cps of } ^{186}\text{Os}) / (\text{Measured cps of } ^{189}\text{Os})$
 - This factor represents the measured instrumental ratio and accounts for the specific mass bias of your instrument at the time of analysis.
- **Analyze Samples and Standards:**
 - During your analytical run, measure the signals for your tungsten isotope of interest (^{186}W) and the interferent reference isotope (^{189}Os).
- **Apply the Correction Equation:**

- The software can typically automate this, but the underlying calculation is:
 - Corrected ^{186}W cps = (Total Measured cps at m/z 186) - (Measured cps of ^{189}Os × CF)



[Click to download full resolution via product page](#)

Caption: Workflow for setting up and applying an inter-element correction equation.

Q3: My samples have very high Hafnium content, and mathematical correction is giving me poor precision. What is a more robust solution?

A3: For severe interferences, using a Collision/Reaction Cell (CRC) is the superior instrumental technique. Modern ICP-MS instruments are often equipped with a CRC (e.g., Agilent ORS, Thermo Fisher QCell) that can remove interferences through controlled ion-molecule chemistry. [\[4\]](#)[\[5\]](#)

Expertise & Causality: A CRC is a chamber positioned before the main quadrupole analyzer. A gas is introduced into this chamber.

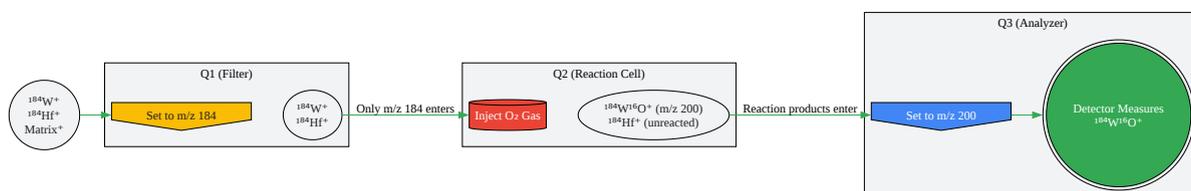
- Collision Mode (e.g., He): This mode primarily removes polyatomic interferences based on size differences (Kinetic Energy Discrimination or KED). It is generally not effective for isobaric interferences like Hf on W because the ions have nearly identical sizes and masses. [\[6\]](#)[\[7\]](#)
- Reaction Mode (e.g., O₂, NH₃): This mode uses reactive gases that selectively react with either the analyte or the interferent, changing its mass.[\[6\]](#)[\[7\]](#) This allows the new product ion (or the unreacted original ion) to be measured at a different, interference-free mass.

For the W/Hf overlap, we can exploit the different reactivities of W⁺ and Hf⁺ with oxygen. A particularly powerful implementation of this is Tandem Mass Spectrometry (ICP-MS/MS), which uses a quadrupole before the cell (Q1) to control which ions enter, preventing unwanted side reactions from other matrix components.[\[5\]](#)[\[8\]](#)

This protocol assumes an ICP-MS/MS instrument (e.g., Agilent 8900, Thermo Fisher iCAP TQ).

- Set Q1 (First Quadrupole):
 - Configure Q1 to only allow ions with m/z = 184 to pass into the reaction cell. This isolates the ¹⁸⁴W⁺ and ¹⁸⁴Hf⁺ ions from the rest of the ion beam.
- Introduce Reaction Gas:

- Introduce oxygen (O_2) into the collision/reaction cell. A typical starting flow rate is 0.3-0.5 mL/min. This must be optimized for your specific instrument and matrix.
- Promote Ion-Molecule Reaction:
 - Inside the cell, Tungsten ions react efficiently with oxygen to form oxide product ions, primarily $^{184}W^{16}O^+$ at m/z 200.
 - Hafnium is significantly less reactive with O_2 under these conditions.
 - Reaction: $^{184}W^+ + O_2 \rightarrow ^{184}W^{16}O^+ + O$
- Set Q2 (Second Quadrupole):
 - Configure Q2 to only allow ions with m/z = 200 to pass to the detector.
- Detection:
 - The detector now measures the signal from $^{184}W^{16}O^+$ at m/z 200, which is free from the original $^{184}Hf^+$ interference.



[Click to download full resolution via product page](#)

Caption: Schematic of Tandem MS (ICP-MS/MS) resolving Hf interference on W.

Q4: Can High-Resolution ICP-MS resolve these interferences?

A4: In theory, yes, but in practice, it is often not feasible for W-Hf and W-Os overlaps.

High-Resolution ICP-MS (HR-ICP-MS), typically using a double-focusing magnetic sector, can physically separate ions with very small mass differences.[9] However, the mass difference between the key tungsten isobars is extremely small, requiring very high resolving power ($R = m/\Delta m$).

Data Summary: Required Resolution for W Isobars

Isobaric Pair	Mass of Isotope 1 (amu)	Mass of Isotope 2 (amu)	Mass Difference (amu)	Required Resolution (R)
$^{184}\text{W} / ^{184}\text{Os}$	183.950931	183.952489	0.001558	~118,000
$^{186}\text{W} / ^{186}\text{Os}$	185.954364	185.953838	0.000526	~353,000

Most commercially available HR-ICP-MS instruments have a maximum practical resolution of around 10,000. As shown, the resolution required to separate these isobars is more than an order of magnitude higher, making this approach unsuitable for this specific problem.[10] HR-ICP-MS is, however, very effective for separating atomic ions from polyatomic interferences (e.g., $^{56}\text{Fe}^+$ from $^{40}\text{Ar}^{16}\text{O}^+$).

Q5: Is it possible to chemically remove the interfering element before analysis?

A5: Yes, chemical separation is a powerful, albeit labor-intensive, option for achieving the highest accuracy, especially for isotope ratio studies.

If your analytical goal requires the highest possible data quality, removing the interfering matrix element (e.g., Hf) prior to ICP-MS analysis can eliminate the interference problem at its source. [11][12] This is common in geochronology and cosmochemistry.[13] Methods include solvent extraction and chromatography.

This is a generalized workflow based on established procedures.[\[11\]](#)[\[14\]](#)[\[15\]](#) It requires a chemistry lab equipped for handling strong acids.

- Sample Digestion:
 - Digest the solid sample completely. For geological or alloy matrices containing tungsten, this often requires a mixture of hydrofluoric (HF) and nitric (HNO₃) acids in a closed vessel.[\[4\]](#)[\[16\]](#)
- Column Preparation:
 - Use an extraction chromatography resin designed to retain specific elements. For example, LN Resin is often used in these applications.[\[11\]](#)[\[14\]](#)
 - Pre-condition the column with the appropriate acid matrix as recommended by the manufacturer.
- Sample Loading and Elution:
 - Load the digested sample solution onto the column.
 - Wash the column with a specific acid mixture (e.g., a combination of HCl and HF) that will elute tungsten while the hafnium remains bound to the resin.
 - Collect the tungsten-containing fraction.
- Verification:
 - Analyze the collected "clean" tungsten fraction by ICP-MS. Monitor for hafnium isotopes (e.g., ¹⁷⁷Hf, ¹⁷⁸Hf) to confirm that the separation was successful. The Hf signal should be at or near background levels.

This approach provides an interference-free solution for analysis but requires significant method development and validation to ensure complete separation and quantitative recovery of tungsten.

References

- Agilent Technologies. (n.d.). Interference-free Measurement of Trace Mercury in Tungsten-rich Cosmetic Sample using ICP-QQQ. Agilent Application Note. [[Link](#)]
- Gelis, A. V., et al. (2022). Development of Chemical Procedures for Isotope Harvesting: Separation of Trace Hafnium from Tungsten. U.S. Department of Energy Office of Scientific and Technical Information. [[Link](#)]
- Maji, S., et al. (2006). Separation of trace level hafnium from tungsten: a step toward solving an astronomical puzzle. *Analytical Chemistry*, 78(7), 2302-5. [[Link](#)]
- U.S. Geological Survey. (n.d.). A table of polyatomic interferences in ICP-MS. USGS.gov. [[Link](#)]
- Park, C., et al. (2020). Improved method for highly precise and accurate 182 W/ 184 W isotope measurements by multiple collector inductively coupled plasma mass spectrometry and application for terrestrial samples. ResearchGate. [[Link](#)]
- Thomas, R. (n.d.). Isobaric Interferences, Ways to Compensate for Spectral Interferences. In *Practical Guide to ICP-MS*. [[Link](#)]
- Agilent Technologies. (2019). Method Development with ICP-MS/MS: Tools and Techniques to Ensure Accurate Results in Reaction Mode. *Spectroscopy Online*. [[Link](#)]
- Gelis, A. V., et al. (2022). Development of Chemical Procedures for Isotope Harvesting: Separation of Trace Hafnium from Tungsten: Solvent Extraction and Ion Exchange. *Solvent Extraction and Ion Exchange*. [[Link](#)]
- Woods, G. (2015). Resolving isobaric interferences on 176Hf using the Agilent 8800 Triple Quadrupole ICP-MS. *Agilent ICP-MS Journal*. [[Link](#)]
- Sakai, T., & Wilbur, S. (2021). Ultra-Trace ICP-MS Analysis of Metals in Mineral Reference Materials. Agilent Application Note. [[Link](#)]
- Vanhaecke, F., & O'Connor, G. (Eds.). (n.d.). *Handbook of ICP-QQQ Applications using the Agilent 8800 and 8900*. Agilent Technologies. [[Link](#)]

- Yokoyama, T., et al. (2022). An improved method for $^{182}\text{W}/^{184}\text{W}$ isotope measurements with high precision and accuracy using multiple collector inductively coupled plasma mass spectrometry and its application for terrestrial samples. ResearchGate. [[Link](#)]
- Tanner, S. D., et al. (2002). Reaction cells and collision cells for ICP-MS: a tutorial review. *Spectrochimica Acta Part B: Atomic Spectroscopy*, 57(9), 1361-1452. [[Link](#)]
- Li, M., et al. (2022). High-Precision Isotopic Measurement for $^{182}\text{W}/^{184}\text{W}$ Using Nu Sapphire MC-ICP-MS. *ACS Earth and Space Chemistry*. [[Link](#)]
- U.S. Department of Energy Office of Scientific and Technical Information. (2021). Development of Chemical Procedures for Isotope Harvesting: Separation of Trace Hafnium from Tungsten. OSTI.GOV. [[Link](#)]
- Balcerzak, M. (2009). Methods of Elimination of Hafnium Interference in the Determination of Platinum in Environmental Samples by ICP-MS Technique. *Chemical Analysis (Warsaw)*, 54(2), 135-152. [[Link](#)]
- Wiedmeyer, R. H., & May, T. W. (2021). A Table of Polyatomic Interferences in ICP-MS. *Atomic Spectroscopy*. [[Link](#)]
- Agilent Technologies. (n.d.). Simplifying Correction of Doubly Charged Ion Interferences with Agilent ICP-MS MassHunter. Agilent Application Note. [[Link](#)]
- U.S. Department of Energy Office of Scientific and Technical Information. (2022). Development of Chemical Procedures for Isotope Harvesting: Separation of Trace Hafnium from Tungsten (Journal Article). OSTI.GOV. [[Link](#)]
- Agilent University. (2021). ICP-MS Interference Management Using the Agilent Octopole Reaction System (ORS). YouTube. [[Link](#)]
- Becker, H., et al. (2009). High-precision analysis of $^{182}\text{W}/^{184}\text{W}$ and $^{183}\text{W}/^{184}\text{W}$ by negative thermal ionization mass spectrometry: Per-integration oxide corrections using measured $^{18}\text{O}/^{16}\text{O}$. *International Journal of Mass Spectrometry*, 284(1-3), 148-160. [[Link](#)]
- Busch, K. W. (2021). Higher Resolution Mass Analysis in Inductively Coupled Plasma-Mass Spectrometry. *Spectroscopy*. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. spectroscopyonline.com](https://spectroscopyonline.com) [spectroscopyonline.com]
- [2. High-precision analysis of 182W/184W and 183W/184W by negative thermal ionization mass spectrometry: Per-integration oxide corrections using measured 18O/16O - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [3. agilent.com](https://agilent.com) [agilent.com]
- [4. ICP-MS Sample Preparation | Thermo Fisher Scientific - SG](#) [thermofisher.com]
- [5. lcms.cz](https://lcms.cz) [lcms.cz]
- [6. An ICP-MS Expedition Through the Elements: Part 4](#) [thermofisher.com]
- [7. agilent.com](https://agilent.com) [agilent.com]
- [8. documents.thermofisher.com](https://documents.thermofisher.com) [documents.thermofisher.com]
- [9. spectroscopyonline.com](https://spectroscopyonline.com) [spectroscopyonline.com]
- [10. agilent.com](https://agilent.com) [agilent.com]
- [11. osti.gov](https://osti.gov) [osti.gov]
- [12. Separation of trace level hafnium from tungsten: a step toward solving an astronomical puzzle - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [13. researchgate.net](https://researchgate.net) [researchgate.net]
- [14. tandfonline.com](https://tandfonline.com) [tandfonline.com]
- [15. researchgate.net](https://researchgate.net) [researchgate.net]
- [16. Development of Chemical Procedures for Isotope Harvesting: Separation of Trace Hafnium from Tungsten \(Journal Article\) | OSTI.GOV](#) [osti.gov]
- To cite this document: BenchChem. [Technical Support Center: Tungsten Isotope Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1164494#resolving-isobaric-interferences-for-w-19-peaks]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com